

3-O-Methylellagic acid solvent compatibility screening

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Compound Focus: 3-O-Methylellagic acid

CAS No.: 51768-38-8

Cat. No.: S1953689

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Solubility Data and Properties

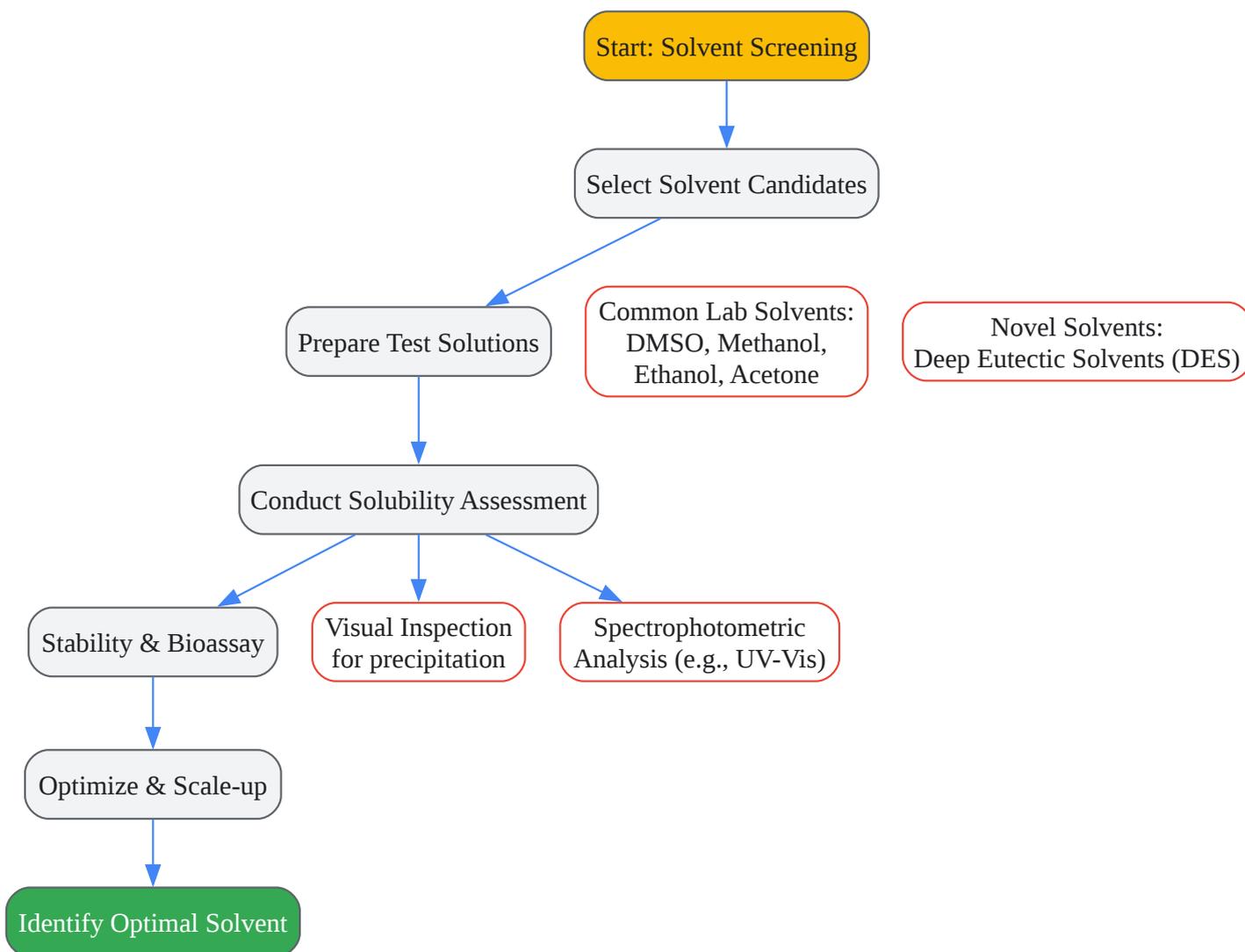
The table below summarizes the known chemical properties and available solvent information for **3-O-Methylellagic acid**.

Property	Value / Information	Source / Context
Molecular Formula	C ₁₅ H ₈ O ₈	[1] [2]
Molecular Weight	316.22 g/mol	[2]
Predicted Boiling Point	734.3±60.0 °C	[2]
Predicted Density	1.840±0.06 g/cm ³	[2]
Predicted pKa	5.49±0.20	[2]
Recommended Solvent	DMSO	A supplier indicates stock solutions can be prepared in DMSO [3].

Property	Value / Information	Source / Context
Reported Solubility	2 mg/mL (6.06 mM) in DMSO, requiring ultrasonication [3].	This data is for the closely related compound 3,3'-Di-O-methylellagic acid , which has a very similar structure [3].

Experimental Workflow for Solvent Screening

Due to the lack of comprehensive public data, you may need to perform empirical testing. The following workflow, inspired by advanced solvent screening methodologies, outlines a systematic approach. [4]



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Detailed Methodology

- **Select Solvent Candidates:**

- **Standard Laboratory Solvents:** Begin with DMSO, methanol, ethanol, and acetone. DMSO is a strong candidate due to its high polarity and known use with similar compounds. [3]

- **Novel Solvents:** Consider **Deep Eutectic Solvents (DES)**. Research shows that tailor-made DES, like choline chloride-ethanol amine, can be highly effective for extracting structurally similar polyphenolic compounds. [4]
- **Prepare Test Solutions:**
 - Weigh a fixed, small amount (e.g., 1 mg) of **3-O-Methylelagic acid**.
 - Add a measured volume of solvent to achieve a target concentration (e.g., 1 mg/mL).
 - Use **ultrasonication** (as noted in supplier data) and vortex mixing to facilitate dissolution. [3]
 - Record the time and conditions required for dissolution.
- **Conduct Solubility Assessment:**
 - **Visual Inspection:** After a set period, check for undissolved material or precipitation.
 - **Spectrophotometric Analysis:** For quantitative results, use techniques like UV-Vis spectroscopy to measure the concentration of the compound in solution accurately.
- **Evaluate Stability and Bioactivity:**
 - Store prepared solutions and re-check for precipitation over 24-48 hours.
 - If the compound is intended for a biological assay, test the solvent compatibility with your assay system (e.g., ensure the solvent does not exceed 1% v/v in cell culture media to avoid cytotoxicity).
- **Optimize and Scale-up:**
 - For the most promising solvents, fine-tune parameters like temperature and extraction time. Techniques like **Response Surface Methodology (RSM)** can systematically optimize these parameters for maximum yield. [4]

Frequently Asked Questions

Q1: What is the first solvent I should try to dissolve 3-O-Methylelagic acid? **A1:** Based on supplier information for related compounds, **DMSO** is the most recommended starting point. Prepare stock solutions at 2-10 mg/mL with the aid of ultrasonication. [3]

Q2: The compound isn't dissolving well in my standard solvents. What are some advanced alternatives? **A2:** Consider using **Deep Eutectic Solvents (DES)**. Computational methods like COSMO-RS

can predict the most effective DES formulations for specific compounds, as demonstrated in the efficient extraction of polyphenols from natural sources. [4]

Q3: How can I increase the yield of 3-O-Methylellagic acid in an extraction process? A3: After selecting a suitable solvent, optimize the process parameters. **Ultrasound-assisted extraction** can significantly improve yield. Further optimization of variables like ultrasound time, power, and temperature using **Response Surface Methodology (RSM)** has been shown to dramatically increase total phenol content in extracts. [4]

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Low Solubility	Solvent polarity mismatch.	Screen a wider range of solvents, including DES. [4]
Precipitation in Assay Buffer	"Salting out" upon dilution of stock solution.	Use a more dilute stock, ensure final solvent concentration in assay is $\leq 0.5-1.0\%$.
Unclear Solution	Colloidal suspension or micro-precipitates.	Filter the solution through a $0.22\ \mu\text{m}$ syringe filter.
Suspected Degradation	Light or temperature sensitivity.	Store solutions at -20°C , protected from light, and use fresh preparations. [3]

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References

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- 3-O-Methylellagic acid | 51768-38-8 [chemicalbook.com]

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4. Tailor-Made Deep Eutectic Solvents Designed via COSMO ... [sciencedirect.com]

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